

Elemental Analysis Standards & Purity Assessment: 4-Chloro-7-methyl-3-nitroquinoline

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Compound of Interest

Compound Name: 4-chloro-7-methyl-3-nitroquinoline

CAS No.: 700369-50-2

Cat. No.: B6260918

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A Comparative Technical Guide for Drug Development Executive Summary & Analyte Profile

The Challenge: 4-Chloro-7-methyl-3-nitroquinoline (

) represents a "stress test" for standard purity analysis. The presence of a labile halogen (Cl) alongside a nitro group (

) creates specific interference pathways in classical combustion analysis—namely, the formation of corrosive hydrogen halides and incomplete nitrogen reduction.

The Verdict: While Combustion Analysis (CHN) remains the journal-mandated "gold standard" for bulk purity, Quantitative NMR (qNMR) offers a superior, non-destructive alternative for this specific scaffold, avoiding the halogen-trap exhaustion issues inherent to CHN.

Analyte Specifications

Property	Value	Analytical Relevance
Formula		Requires precise C, H, N determination. [1] [2] [3] [4] [5] [6]
MW	222.63 g/mol	Baseline for gravimetric calculations.
Element % (Calc)	C: 53.95%	H: 3.17%
Critical Interferents	Chlorine (15.9%)	Requires Ag-wool scrubbing to prevent detector corrosion.
Solubility	DMSO,	High solubility favors qNMR workflows.

Comparative Analysis: CHN vs. qNMR vs. HRMS[\[6\]](#)

This section objectively compares the three primary methodologies for validating the purity of **4-chloro-7-methyl-3-nitroquinoline**.

Method 1: Combustion Analysis (CHN) - The "Gold Standard"

- Principle: High-temperature combustion (>1000°C) in oxygen, reduction of gases, and TCD detection.
- Suitability for Analyte: Moderate. The high chlorine content requires frequent maintenance of the reduction tube (silver wool depletion).
- Acceptance Standard:
deviation from theoretical values (ACS/IUPAC standard).

Method 2: Quantitative NMR (qNMR) - The "Modern Benchmark"

- Principle: Molar ratio determination using an Internal Standard (IS) with known purity.

- Suitability for Analyte: High. The quinoline scaffold offers distinct aromatic signals (7.5–9.0 ppm) and a clean methyl singlet (~2.6 ppm), allowing easy integration against an IS like Maleic Acid or Dimethyl Sulfone.
- Acceptance Standard: >98.0% calculated purity with no unassigned peaks >1%.

Method 3: High-Resolution Mass Spectrometry (HRMS) [7]

- Principle: Exact mass measurement (<5 ppm error).
- Suitability for Analyte: Low (for purity). Excellent for identity confirmation but poor for quantitative purity due to variable ionization efficiencies of impurities.

Performance Matrix

Feature	Combustion (CHN)	qNMR	HRMS
Precision	High (<0.2%)	High (<0.5%)	N/A (Qualitative)
Sample Req.	2–5 mg (Destructive)	5–10 mg (Recoverable)	<0.1 mg
Chlorine Tolerance	Poor (Requires scrubbing)	Excellent (Invisible)	Excellent
Solvent Interference	Sensitive (Trapped solvent skews %C)	Resolved (Solvent peaks separated)	N/A
Speed	Slow (Weighing + Run time)	Fast (10 min prep + acq)	Fast

Experimental Protocols

Protocol A: Combustion Analysis (Optimized for Halogens)

Objective: Eliminate chlorine interference to ensure accurate N detection.

- Instrument Setup:

- Ensure the combustion tube contains a Silver Wool or Silver Tungstate on MgO zone maintained at ~850°C. This traps Chlorine as AgCl.
- Warning: **4-chloro-7-methyl-3-nitroquinoline** contains ~16% Cl. The trap will deplete rapidly. Replace after every 30–40 runs to prevent Cl breakthrough (which ruins the TCD detector).
- Calibration:
 - Use a standard containing both N and Cl to verify trap efficiency.
 - Recommended Standard: p-Chlorobenzoic acid (for C/H/Cl check) or Sulfanilamide (for N check).
 - K-Factor Determination: Run 3 replicates of the standard.
- Sample Prep:
 - Dry sample at 40°C under high vacuum (0.1 mbar) for 4 hours. Nitro-quinolines can trap lattice solvents.
 - Weigh 2.000–2.500 mg (± 0.001 mg) into a tin capsule.
 - Add 5 mg of Vanadium Pentoxide () as a combustion aid to prevent charring of the aromatic ring.
- Analysis:
 - Run in "Oxygen Boost" mode (if available) to ensure complete oxidation of the nitro group.

Protocol B: qNMR Purity Assay

Objective: Determine absolute purity without halogen interference.

- Internal Standard (IS) Selection:
 - Choice: Maleic Acid (Singlet at ~6.05 ppm in DMSO-

).

- Reasoning: It sits in the "silent region" between the quinoline methyl (~2.6 ppm) and aromatic protons (7.5+ ppm). It is non-volatile and stable.
- Preparation:
 - Weigh ~10 mg of Analyte () and ~5 mg of Maleic Acid () directly into the same NMR tube. Record weights to 0.01 mg precision.
 - Dissolve in 0.6 mL DMSO- .
- Acquisition:
 - Pulse delay (): 60 seconds (Critical: must be for quantitative integration).
 - Scans: 16–32.
- Processing:
 - Phase and baseline correct manually.
 - Integrate the IS singlet (set to defined value) and the Analyte Methyl singlet.
- Calculation:
 - Where

=Integral,

=Number of protons,

=Molar Mass,

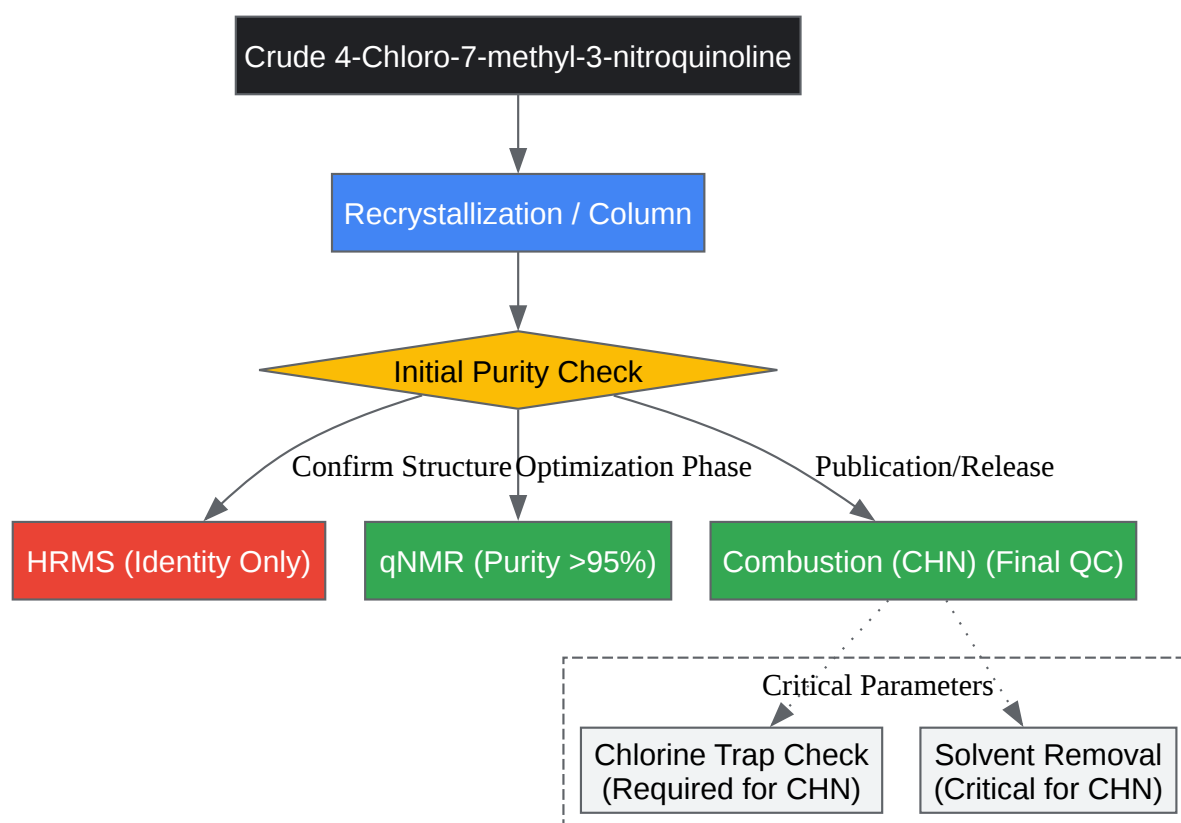
=Mass weighed,

=Purity of Standard.

Visualizations

Diagram 1: Analytical Decision Matrix

A logic flow for selecting the correct purity method based on sample stage.

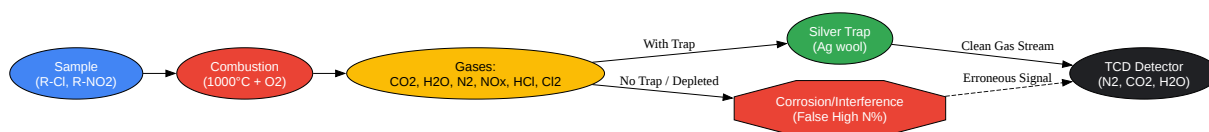


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Caption: Decision workflow for analytical method selection. qNMR is preferred for process optimization, while CHN is reserved for final publication-quality validation.

Diagram 2: The Halogen Interference Mechanism

Why standard combustion fails without specific modification.



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Caption: The path of Chlorine interference. Without a functional Silver Trap, HCl/Cl₂ gas enters the detector, causing corrosion and false integration values.

Data Interpretation & Reference Values

When analyzing your data, use the following table to determine pass/fail status based on ACS guidelines.

Theoretical Composition (

):

- C: 53.95%
- H: 3.17%
- N: 12.58%

Comparison of Hypothetical Experimental Results

Scenario	%C Found	%H Found	%N Found	Status	Diagnosis
Ideal	53.88	3.15	12.60	PASS	Within $\pm 0.4\%$. High purity.
Solvent Trap	52.10	3.80	11.90	FAIL	High H, Low C/N. Likely residual solvent (EtOAc/Hexane). Dry longer.
Halogen Leak	53.90	3.20	13.50	FAIL	High N. Chlorine gas hit the detector (mimics N ₂ signal). Replace Ag trap.
Incomplete Burn	53.10	3.10	12.20	FAIL	Low C/N. Formation of refractory char. Add catalyst.

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